

Personal protective equipment for handling GSK2636771

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Compound of Interest

Compound Name: GSK2636771

Cat. No.: B560116

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Essential Safety and Handling Guide for GSK2636771

An imperative resource for researchers and drug development professionals on the safe handling and disposal of the potent PI3K β inhibitor, **GSK2636771**.

This guide provides critical safety and logistical information for the handling, storage, and disposal of **GSK2636771**, a potent and selective inhibitor of phosphoinositide 3-kinase beta (PI3K β). Adherence to these guidelines is essential to ensure personal safety, maintain the integrity of the compound for research applications, and minimize environmental impact. While a Safety Data Sheet (SDS) from one supplier indicates the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is prudent to handle all potent, biologically active small molecules with a high degree of caution.

Personal Protective Equipment (PPE)

The following personal protective equipment recommendations are tiered based on the laboratory activity and potential for exposure. Consistent and correct use of PPE is the primary defense against accidental exposure.

Activity	Required PPE	Specifications
Receiving and Unpacking	• Double Nitrile Gloves• Lab Coat• Safety Glasses	• Chemotherapy-rated gloves (ASTM D6978) are recommended.• A disposable, back-closing gown is preferred.• ANSI Z87.1 certified safety glasses.
Weighing and Aliquoting (Solid Form)	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles• Face Shield• Respiratory Protection	• Change gloves immediately if contaminated.• Back-closing gown with knit cuffs.• Provide a full seal around the eyes.• Recommended in addition to goggles.• A NIOSH-approved N95 or higher respirator is required to prevent inhalation of fine particles.
Solution Preparation and Handling	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	• Chemotherapy-rated gloves.• Impermeable to liquids.• Protect against splashes.
Waste Disposal	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	• Heavy-duty, chemical-resistant gloves.• Impermeable to liquids.• Protect against splashes.

Experimental Protocols: Handling Procedures

A strict operational plan is critical to minimize exposure and ensure a safe laboratory environment.

1. Preparation:

- Before handling **GSK2636771**, ensure all necessary PPE is donned correctly.
- Prepare a designated work area within a certified chemical fume hood.

- Cover the work surface with absorbent, disposable bench paper.

2. Weighing and Aliquoting (Solid Form):

- All handling of solid **GSK2636771** must be conducted in a certified chemical fume hood or a powder containment hood to prevent inhalation.
- Use dedicated spatulas and weighing boats.
- Clean all equipment with an appropriate solvent (e.g., 70% ethanol) after use.

3. Solution Preparation:

- Preparation of **GSK2636771** solutions should be performed in a chemical fume hood.
- Add solvent to the solid compound slowly to avoid splashing. **GSK2636771** is soluble in DMSO.
- If necessary, use a vortex mixer or sonication to aid dissolution.

4. Storage:

- Store **GSK2636771** in a clearly labeled, sealed container.
- Follow the supplier's recommendations for storage temperature, which is typically -20°C for the solid compound and prepared stock solutions.
- Store in a designated, secure location away from incompatible materials.

Spill Management

In the event of a spill, follow these procedures:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep the hood running.

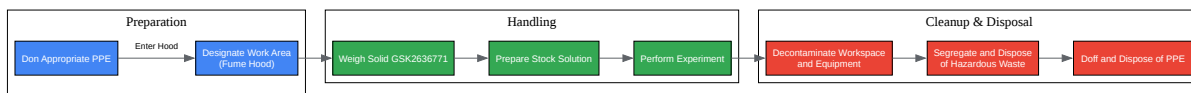
- **Contain:** For small spills, use absorbent pads to contain the material. For larger spills, use a spill kit appropriate for chemical spills.
- **Clean:** Clean the spill area with an appropriate solvent, followed by soap and water.
- **Dispose:** All contaminated materials (absorbent pads, PPE, etc.) must be disposed of as hazardous waste.

Disposal Plan

Proper disposal of **GSK2636771** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

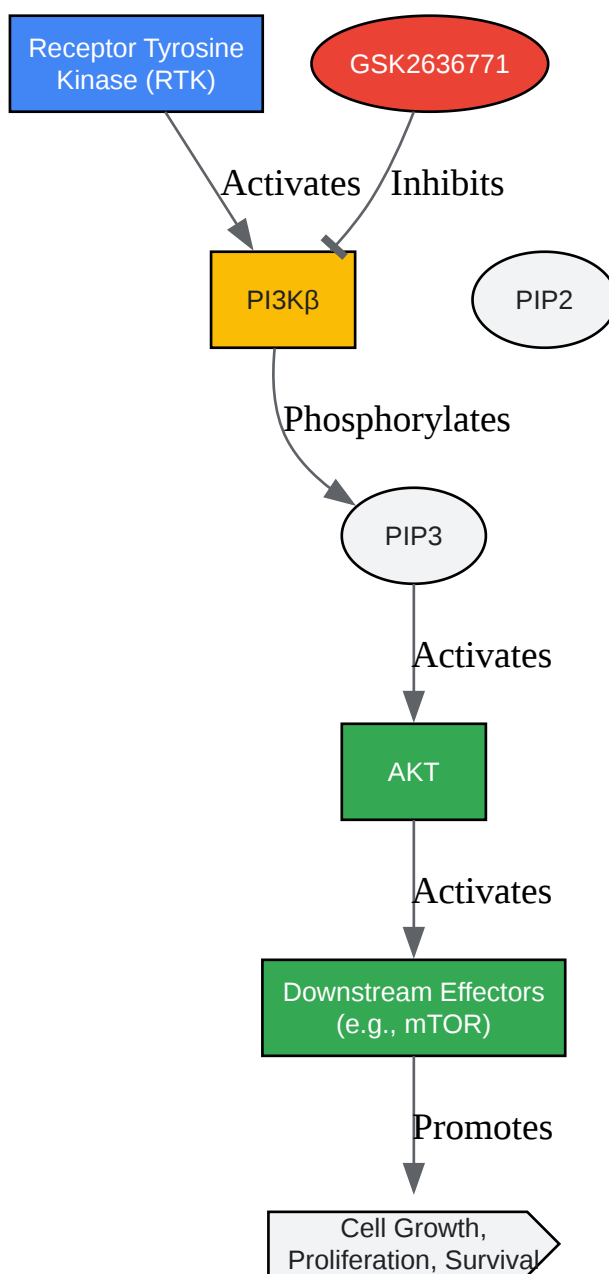
- **Solid Waste:**
 - Collect all solid waste, including empty vials, contaminated weighing boats, and spatulas, in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:**
 - Collect all liquid waste containing **GSK2636771**, including unused stock solutions and experimental media, in a sealed, leak-proof hazardous waste container.
 - Do not pour any solutions containing **GSK2636771** down the drain.
- **Contaminated PPE:**
 - All used PPE, such as gloves, gowns, and masks, should be considered contaminated and disposed of in a designated hazardous waste container.
- **Final Disposal:**
 - All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.^[1]
 - Hazardous organic waste is typically incinerated by a licensed waste management vendor.^{[1][2]}

Signaling Pathway and Workflow Diagrams



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Caption: Workflow for the safe handling of **GSK2636771**.



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Caption: Simplified PI3K/AKT signaling pathway showing the inhibitory action of **GSK2636771**.

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References

- 1. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 2. Reddit - The heart of the internet [reddit.com]
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